

# A Comparative Guide to Confirming 2-Butoxynaphthalene Formation via IR Spectroscopy

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## Compound of Interest

Compound Name: 2-Butoxynaphthalene

Cat. No.: B1668118

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This guide provides a detailed comparison of the infrared (IR) spectra of reactants and the product in the Williamson ether synthesis of **2-butoxynaphthalene**. It is designed for researchers, scientists, and drug development professionals to effectively confirm the successful synthesis of this compound.

The formation of **2-butoxynaphthalene** from 2-naphthol and 1-bromobutane is characterized by key changes in the functional groups, which are readily identifiable using IR spectroscopy. The primary indicator of a successful reaction is the disappearance of the broad O-H stretching vibration from the 2-naphthol reactant and the appearance of C-O-C stretching vibrations characteristic of an ether in the product.

## Data Presentation: Comparison of IR Absorption Frequencies

The following table summarizes the key IR absorption frequencies for the reactants and the product. The presence or absence of these peaks in the final product's spectrum confirms the conversion.

Functional Group	Bond Type	Reactant: 2-Naphthol	Reactant: 1-Bromobutane	Product: 2-Butoxynaphthalene	Confirmation Criteria
Hydroxyl	O-H stretch	~3200-3600 cm <sup>-1</sup> (broad) [1][2]	N/A	Absent	Disappearance of the broad O-H peak.
Alkyl C-H	C-H stretch	N/A	~2845-2975 cm <sup>-1</sup> [3]	~2800-3000 cm <sup>-1</sup> [1]	Presence of sp <sup>3</sup> C-H stretches.
Aromatic C-H	C-H stretch	~3000-3100 cm <sup>-1</sup> [1]	N/A	~3000-3100 cm <sup>-1</sup> [1]	Peak remains.
Ether	C-O stretch	~1000-1300 cm <sup>-1</sup> (alcohol) [1]	N/A	~1000-1300 cm <sup>-1</sup> (ether) [1]	Presence of C-O ether peak.
Alkyl Halide	C-Br stretch	N/A	~550-750 cm <sup>-1</sup> [3][4]	Absent	Disappearance of the C-Br peak.
Aromatic Ring	C=C stretch	~1475-1600 cm <sup>-1</sup> [5]	N/A	~1475-1600 cm <sup>-1</sup>	Peaks remain.

## Experimental Protocol: Williamson Ether Synthesis of 2-Butoxynaphthalene

This protocol details the synthesis of **2-butoxynaphthalene** from 2-naphthol and an alkyl halide. [6][7][8]

Materials:

- 2-naphthol
- Sodium hydroxide (NaOH)
- Ethanol (EtOH)

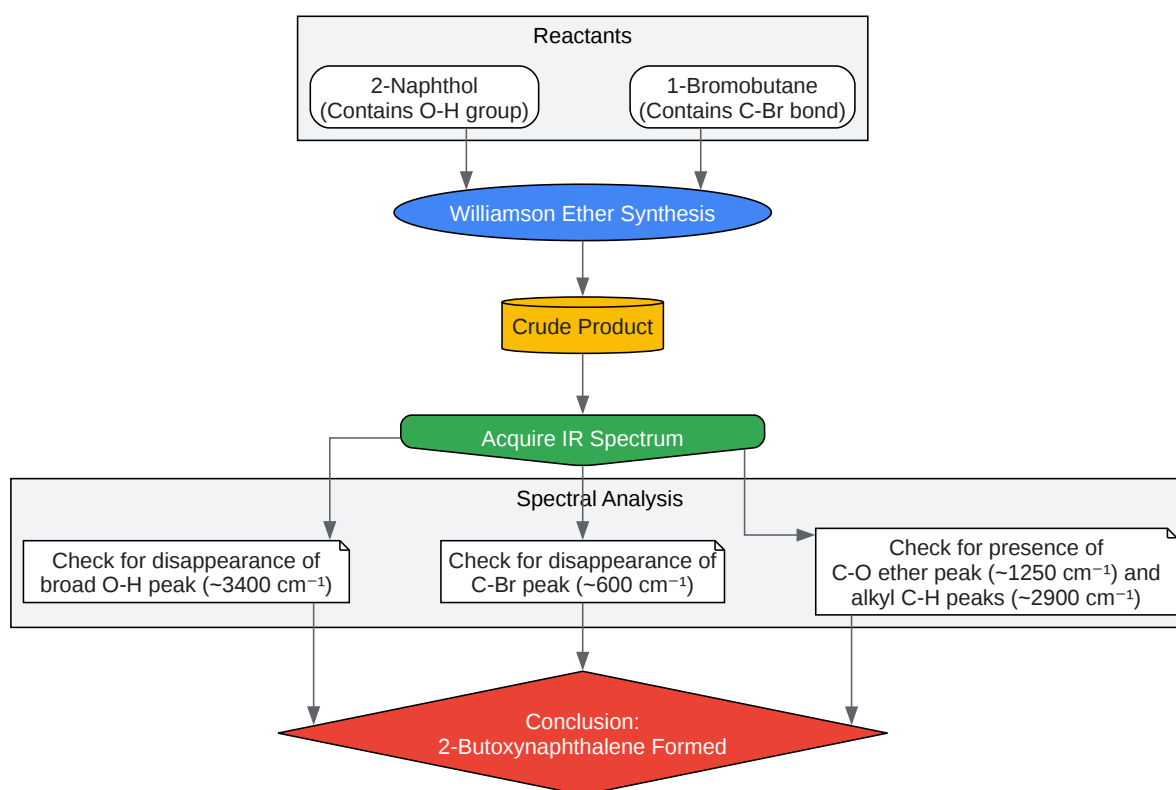
- 1-bromobutane
- Ice
- Deionized water

Procedure:

- Deprotonation of 2-naphthol: In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, combine 1.0 g of 2-naphthol with 20 mL of ethanol.
- Add 0.56 g of sodium hydroxide to the mixture.
- Heat the mixture to reflux with stirring until all the solids have dissolved, forming the sodium 2-naphthoxide salt.
- Nucleophilic Substitution: After dissolution, cool the mixture slightly and add 1.0 mL of 1-bromobutane dropwise through the condenser.
- Heat the reaction mixture to reflux for approximately one hour.
- Isolation of Product: After the reflux period, allow the mixture to cool to near room temperature.
- Pour the reaction mixture into a beaker containing approximately 25 g of crushed ice. A white precipitate of **2-butoxynaphthalene** should form.
- Stir the mixture until most of the ice has melted.
- Purification: Collect the crude product by vacuum filtration using a Hirsch funnel.
- Wash the solid product with cold deionized water to remove any remaining salts.
- Allow the product to air dry on the funnel by drawing air through it for several minutes. For complete drying, place the product in a desiccator.
- Analysis: Obtain an IR spectrum of the dried product to confirm the formation of **2-butoxynaphthalene** by comparing it with the data in the table above.

# Mandatory Visualization: IR Spectrum Interpretation Workflow

The following diagram illustrates the logical workflow for interpreting the IR spectrum to confirm the synthesis of **2-butoxynaphthalene**.



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Caption: Workflow for IR spectral analysis to confirm **2-butoxynaphthalene** formation.

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## References

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- 2. Solved this is the IR spectra for 2-naphthol. can someone | Chegg.com [chegg.com]
- 3. infrared spectrum of 1-bromobutane C<sub>4</sub>H<sub>9</sub>Br CH<sub>3</sub>CH<sub>2</sub>CH<sub>2</sub>CH<sub>2</sub>Br prominent wavenumbers cm<sup>-1</sup> detecting functional groups present finger print for identification of n-butyl iodide image diagram doc brown's advanced organic chemistry revision notes [docbrown.info]
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